

Application Notes and Protocols for Fragrances Containing 3-Octen-2-one

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Compound of Interest

Compound Name: 3-Octen-2-one

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These application notes provide a comprehensive guide to the formulation, stability testing, and sensory evaluation of fragrances containing **3-Octen-2-one**. The protocols outlined below are designed to assist in the development of stable and effective fragrance compositions for a variety of applications.

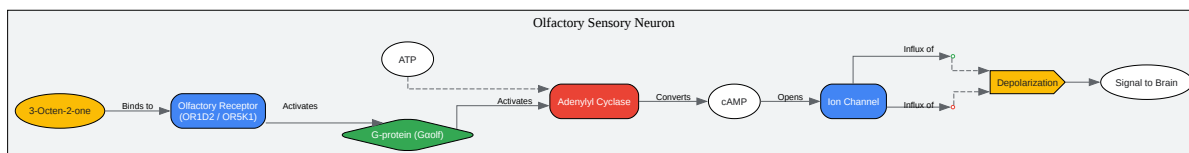
Physicochemical Properties of 3-Octen-2-one

3-Octen-2-one is a key ingredient for creating earthy and mushroom-like notes in fragrance compositions.^[1] A thorough understanding of its physicochemical properties is essential for successful formulation.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₄ O	[2]
Molecular Weight	126.20 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[1]
Odor Profile	Earthy, mushroom, herbaceous, spicy, sweet	[1]
Boiling Point	100 °C at 18 mmHg	[3]
Flash Point	54.44 °C (130.00 °F) TCC	[1]
Vapor Pressure	0.897 mmHg @ 25 °C (estimated)	[3]
Solubility	Soluble in alcohol; sparingly soluble in water	[1]
Recommended Usage	Up to 0.5% in fragrance concentrate	[1]
Substantivity on Paper	> 4 hours at 100%	[1]

Olfactory Signaling Pathway of 3-Octen-2-one

The perception of **3-Octen-2-one**'s characteristic odor is initiated by its interaction with specific olfactory receptors (ORs) in the nasal cavity. Recent studies have identified its interaction with human olfactory receptors OR1D2 and OR5K1.[4][5] The binding of **3-Octen-2-one** to these G-protein coupled receptors triggers a signaling cascade, leading to the perception of its unique earthy and mushroom-like scent. Interestingly, **3-Octen-2-one** has been shown to enhance the response of OR1D2 to vanilla flavor while suppressing the response of OR5K1.[4][5]



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*Olfactory signal transduction cascade initiated by **3-Octen-2-one**.*

Experimental Protocols

Fragrance Formulation Protocol

This protocol describes the preparation of a model fragrance concentrate containing **3-Octen-2-one**.

Materials:

- **3-Octen-2-one**
- Ethanol (95%, perfumery grade)
- Dipropylene Glycol (DPG)
- Fixative (e.g., Galaxolide, Iso E Super)
- Other desired fragrance raw materials (e.g., essential oils, aroma chemicals)
- Glass beakers and stirring rods
- Calibrated pipettes or digital scale

Procedure:

- In a clean glass beaker, weigh or measure the desired amount of Dipropylene Glycol (DPG), which will act as a solvent and co-fixative.
- Add the desired amount of fixative to the DPG and stir until fully dissolved.
- Sequentially add the other fragrance raw materials, starting with the most viscous and least volatile ingredients. Stir well after each addition to ensure homogeneity.
- In a separate beaker, dilute the **3-Octen-2-one** in a small amount of ethanol to the desired concentration (e.g., 1% solution) before adding it to the main blend. This allows for better control over the final concentration of this potent material.[\[1\]](#)
- Slowly add the diluted **3-Octen-2-one** to the main fragrance blend while stirring continuously.
- Finally, add the remaining ethanol to reach the desired final volume and concentration of the fragrance concentrate.
- Stir the final mixture gently but thoroughly for 15-20 minutes.
- Transfer the fragrance concentrate to a clean, airtight, amber glass bottle and allow it to macerate for at least 48 hours before evaluation or further use.

Stability Testing Protocol

This protocol outlines the procedure for evaluating the stability of a fragrance formulation containing **3-Octen-2-one** under accelerated aging conditions.

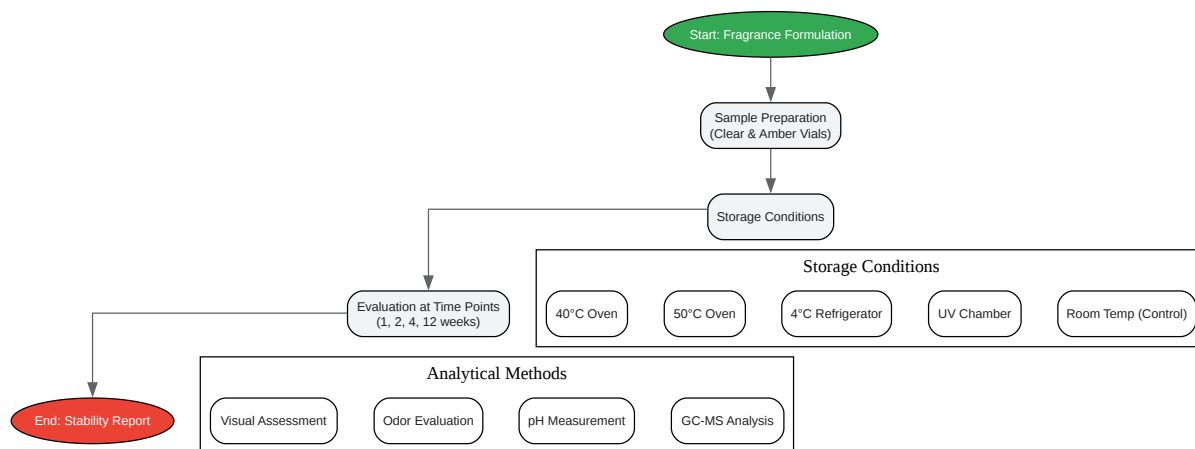
Materials:

- Fragrance formulation containing **3-Octen-2-one**
- Control sample (fragrance formulation without **3-Octen-2-one**, if applicable)
- Clear and amber glass vials with airtight seals
- Temperature-controlled ovens (set at 40°C and 50°C)
- Refrigerator (set at 4°C)

- UV light chamber
- pH meter
- Gas Chromatography-Mass Spectrometry (GC-MS) instrument

Procedure:

- Sample Preparation: Fill identical clear and amber glass vials with the fragrance formulation. Prepare a sufficient number of samples for each storage condition and time point.
- Storage Conditions:
 - Accelerated Aging (Heat): Place samples in temperature-controlled ovens at 40°C and 50°C.
 - Cold Storage: Place samples in a refrigerator at 4°C.
 - Light Exposure: Place samples in a UV light chamber.
 - Control: Store samples at room temperature (approximately 25°C) in the dark.
- Evaluation Time Points: Evaluate the samples at regular intervals (e.g., 1 week, 2 weeks, 1 month, 3 months).
- Analytical Evaluation:
 - Visual Assessment: Observe any changes in color, clarity, or phase separation.
 - Odor Evaluation: A trained sensory panel should evaluate the odor profile of the aged samples compared to the control, noting any changes in the intensity or character of the **3-Octen-2-one** note.
 - pH Measurement: Measure the pH of the samples at each time point.
 - GC-MS Analysis: Analyze the chemical composition of the aged samples using GC-MS to identify any degradation products or changes in the concentration of **3-Octen-2-one** and other key fragrance components.



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